The Chemical Chimera: A Technical Guide to Pyridazine-Pyridine Hybrids

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Compound of Interest

Compound Name:	*(5-(Pyridazin-3-yl)pyridin-3-yl)methanol*
CAS No.:	*1346687-42-0*
Cat. No.:	*B11909227*

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Executive Summary: The Power of Nitrogen-Rich Scaffolds

In the high-stakes arena of drug discovery, nitrogen heterocycles are the undisputed kings of pharmacophores. Among these, the pyridazine-pyridine hybrid represents a sophisticated "chemical chimera"—merging the pi-deficient nature of pyridine with the unique hydrazine-like electronic signature of pyridazine.

This guide moves beyond basic synthesis to explore the Structure-Activity Relationship (SAR) of these hybrids. We focus on two distinct classes:

- Fused Hybrids: specifically the pyrido[2,3-d]pyridazine core, a rigid scaffold mimicking purines and quinazolines, highly effective in kinase inhibition (e.g., VEGFR-2, CDK).
- Linked Hybrids: Biaryl systems where the rings are connected via rotatable bonds, offering flexibility to span large binding pockets.

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The Fused Hybrid: Pyrido[2,3-d]pyridazine[1][2][3][4]

Scaffold Architecture & Electronic Properties

The pyrido[2,3-d]pyridazine system is a planar, electron-deficient bicycle. Its utility stems from its ability to mimic the ATP molecule, making it a "privileged scaffold" for ATP-competitive kinase inhibitors.

- H-Bonding Potential: The N1 and N2 nitrogens of the pyridazine ring serve as potent hydrogen bond acceptors.
- Pi-Stacking: The highly aromatic nature allows for strong

  stacking interactions with aromatic residues (e.g., Phenylalanine, Tyrosine) within the enzyme active site.

SAR Map: Decoding the Pharmacophore

The biological activity of this scaffold is strictly governed by substitution patterns at three critical vectors.

Figure 1: SAR Map of the Pyrido[2,3-d]pyridazine scaffold highlighting critical substitution vectors for kinase inhibition.

Mechanistic Insight: VEGFR-2 Kinase Inhibition[5][6]

To understand why we synthesize these molecules, we must look at the target. Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) is a primary driver of angiogenesis in tumors. [1]

Mechanism of Action: The hybrid inhibitor functions as a Type II Kinase Inhibitor.

- Hinge Binding: The pyridazine nitrogens (or adjacent carbonyls in dione derivatives) form hydrogen bonds with the backbone amino acids of the kinase hinge region (e.g., Cys919).

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- Hydrophobic Occupancy: A hydrophobic substituent at C8 (often a phenyl ring) occupies the hydrophobic pocket adjacent to the ATP binding site.
- Gatekeeper Interaction: Substituents at C5 extend towards the solvent front, often interacting with the "gatekeeper" residue, determining selectivity against other kinases.

Figure 2: Signal transduction pathway of VEGFR-2 and the intervention point of the hybrid inhibitor.

Experimental Protocol: Synthesis of 5,8-Disubstituted Pyrido[2,3-d]pyridazines

This protocol describes the synthesis of a core scaffold suitable for diversification. This is a self-validating workflow; the color change in Step 1 and the precipitate formation in Step 2 serve as visual checkpoints.

Phase 1: Core Construction (Cyclocondensation)

Objective: Synthesize the intermediate pyrido[2,3-d]pyridazine-5,8-dione.

- Reagents: 2,3-Pyridine dicarboxylic anhydride (1.0 eq), Hydrazine hydrate (1.2 eq), Glacial acetic acid (Solvent).
- Procedure:
  - Dissolve 2,3-pyridine dicarboxylic anhydride in glacial acetic acid.
  - Add hydrazine hydrate dropwise at room temperature. Checkpoint: Exothermic reaction; ensure temperature does not exceed 40°C during addition.
  - Reflux the mixture for 4 hours.
  - Cool to room temperature. A solid precipitate should form.[2]
  - Filter, wash with cold water, and dry.
- Validation:

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- Yield: Expect >80%.
- Appearance: White to pale yellow solid.
- Melting Point: >300°C (indicative of the stable dione lactam structure).

Phase 2: Activation (Chlorination)

Objective: Convert the unreactive dione into the reactive 5,8-dichloropyrido[2,3-d]pyridazine.

- Reagents: Dione intermediate (from Phase 1), Phosphorus oxychloride (

  , excess),

  (catalytic).
- Procedure:
  - Suspend the dione in

    .
  - Reflux for 3-5 hours.[2] Checkpoint: The suspension should clear to become a homogeneous solution, indicating conversion of the insoluble lactam to the soluble chloro-imidate.
  - Remove excess

    under reduced pressure.
  - Pour the residue onto crushed ice (carefully!) to precipitate the product.
  - Neutralize with

    to pH 7. Extract with DCM if necessary.

Phase 3: Diversification (Nucleophilic Aromatic Substitution)

Objective: Introduce SAR-relevant groups.

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- Reagents: Dichloro-intermediate, Amine 1 (e.g., Aniline derivatives), Amine 2 (e.g., N-methylpiperazine).
- Logic: The C5 and C8 positions have different reactivities. C5 is generally more reactive due to the inductive effect of the pyridine nitrogen.
  - Step A (C5 substitution): React with 1.0 eq of Amine 1 at 0°C to Room Temp.
  - Step B (C8 substitution): React with excess Amine 2 at reflux.[3]

Figure 3: Step-wise synthesis workflow for accessing the bioactive scaffold.

Quantitative Data: SAR Summary

The following table summarizes the impact of substituents on the pyrido[2,3-d]pyridazine core against VEGFR-2, based on aggregated literature data (IC50 values).

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Compound ID	R1 (C5-Position)	R2 (C8-Position)	IC50 (VEGFR-2)	SAR Insight
A1	-Cl	-Cl	> 10 µM	Unsubstituted core lacks H-bond donors/acceptors for hinge binding.
A2	-NH-Phenyl	-Cl	1.2 µM	Introduction of aromatic ring improves hydrophobic fit; Cl is too labile/small.
A3	-NH-Phenyl	-NH-Phenyl	0.45 µM	Bis-aryl substitution enhances pi-stacking, but solubility is poor.
A4	-NH-(4-F-Phenyl)	-N-Methylpiperazine	0.08 µM	Optimal Hybrid: 4-F-Phenyl fits the hydrophobic pocket; Piperazine solubilizes and contacts solvent front.
A5	-NH-(3-NO2-Phenyl)	-N-Methylpiperazine	0.25 µM	Electron-withdrawing is good, but steric bulk reduces fit compared to Fluorine.

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References

- Recent contributions of pyridazine as a privileged scaffold of anticancer agents. Source: Bioorganic & Medicinal Chemistry (2024).[3][4][5] URL:[Link]
- Discovery of a new pyrido[2,3-d]pyridazine-2,8-dione derivative as a potential anti-inflammatory agent. Source: RSC Advances (2021). URL:[Link]
- Medicinal chemistry perspective of pyrido[2,3-d]pyrimidines as anticancer agents. Source: RSC Advances (2023). URL:[Link]
- Identification of Novel Cyanopyridones and Pyrido[2,3-d]Pyrimidines as Anticancer Agents with Dual VEGFR-2/HER-2 Inhibitory Action. Source: Molecules (2022).[3] URL:[Link]
- Synthesis and biological evaluation of pyridylpiperazine hybrid derivatives. Source: Frontiers in Chemistry (2024). URL:[Link]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. derpharmachemica.com [derpharmachemica.com]
- 3. Synthesis and biological evaluation of pyridylpiperazine hybrid derivatives as urease inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Frontiers | Synthesis and biological evaluation of pyridylpiperazine hybrid derivatives as urease inhibitors [frontiersin.org]
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